

# Commercial Suppliers and Technical Guide for High-Purity Tetrakis(4-carboxyphenyl)silane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetrakis(4-carboxyphenyl)silane

Cat. No.: B3075037

[Get Quote](#)

For researchers, scientists, and drug development professionals seeking high-purity **Tetrakis(4-carboxyphenyl)silane** (CAS No. 10256-84-5), a number of commercial suppliers offer this versatile molecule. This technical guide provides an in-depth overview of its chemical properties, commercial availability, synthesis, quality control, and its potential applications in biomedical research, particularly in the context of drug development.

## Commercial Availability

High-purity **Tetrakis(4-carboxyphenyl)silane** is available from several chemical suppliers. Purity levels typically range from 98% to over 99%. Researchers should consult the suppliers' certificates of analysis for detailed purity information and characterization data.

Supplier	Purity	Catalog Number
ChemicalBook	98% - 99%	Varies
Biosynth	>95%	KAA25684
Chemsrce	Varies	10256-84-5
Zhengzhou Gecko Scientific Inc.	Varies	Varies
Tianjin Being Technology Co.	Varies	Varies

## Physicochemical Properties

**Tetrakis(4-carboxyphenyl)silane** is a white to off-white crystalline powder. Its chemical structure, featuring a central silicon atom tetrahedrally bonded to four carboxyphenyl groups, makes it a valuable building block in supramolecular chemistry and materials science.

Property	Value
CAS Number	10256-84-5
Molecular Formula	C <sub>28</sub> H <sub>20</sub> O <sub>8</sub> Si
Molecular Weight	512.5 g/mol
IUPAC Name	4,4',4'',4'''-Silanetetrayltetrabenzoic acid
Solubility	Soluble in DMF and DMSO
Storage	Store at room temperature, away from moisture

## Experimental Protocols

### Synthesis of Tetrakis(4-carboxyphenyl)silane

A common synthetic route to **Tetrakis(4-carboxyphenyl)silane** involves a Grignard reaction followed by carboxylation. The following is a generalized protocol based on standard organosilicon chemistry.

Materials:

- Tetrachlorosilane (SiCl<sub>4</sub>)
- 4-Bromobenzoic acid
- Magnesium turnings
- Dry tetrahydrofuran (THF)
- Dry ice (solid CO<sub>2</sub>)
- Hydrochloric acid (HCl)

- Diethyl ether

#### Procedure:

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add magnesium turnings. A solution of 4-bromobenzoic acid in dry THF is added dropwise to the magnesium turnings with stirring. The reaction is initiated, which may require gentle heating. The reaction mixture is stirred until the magnesium is consumed, forming the Grignard reagent, 4-(methoxycarbonyl)phenylmagnesium bromide.
- **Reaction with Tetrachlorosilane:** The freshly prepared Grignard reagent is cooled in an ice bath. A solution of tetrachlorosilane in dry THF is added dropwise to the Grignard reagent with vigorous stirring. The reaction is typically exothermic and should be controlled by the rate of addition. After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure complete reaction.
- **Carboxylation:** The reaction mixture is cooled in a dry ice/acetone bath. An excess of crushed dry ice is added portion-wise to the stirred reaction mixture. The dry ice serves as the source of CO<sub>2</sub> for the carboxylation of the aryl-silicon bonds. The mixture is stirred until it reaches room temperature.
- **Work-up and Purification:** The reaction is quenched by the slow addition of dilute hydrochloric acid. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield high-purity **Tetrakis(4-carboxyphenyl)silane**.

## Quality Control and Characterization

To ensure the purity and identity of **Tetrakis(4-carboxyphenyl)silane**, a combination of analytical techniques should be employed.

Technique	Expected Results
$^1\text{H}$ NMR (in DMSO- $\text{d}_6$ )	Aromatic protons will appear as doublets in the range of 7.5-8.5 ppm. The carboxylic acid protons will appear as a broad singlet at higher chemical shifts (>12 ppm).
$^{13}\text{C}$ NMR (in DMSO- $\text{d}_6$ )	Signals corresponding to the carboxyl carbons, the silicon-bound aromatic carbons, and the other aromatic carbons are expected in their characteristic regions.
High-Performance Liquid Chromatography (HPLC)	A single major peak should be observed, with the purity calculated from the peak area percentage. The mobile phase and column should be optimized for aromatic carboxylic acids.
Fourier-Transform Infrared Spectroscopy (FTIR)	Characteristic peaks for the C=O stretch of the carboxylic acid (around $1700\text{ cm}^{-1}$ ), the O-H stretch (broad, around $3000\text{ cm}^{-1}$ ), and Si-C bond vibrations will be present.
Elemental Analysis	The experimentally determined percentages of Carbon, Hydrogen, and Oxygen should be within $\pm 0.4\%$ of the calculated theoretical values for $\text{C}_{28}\text{H}_{20}\text{O}_8\text{Si}$ .

## Applications in Drug Development and Research

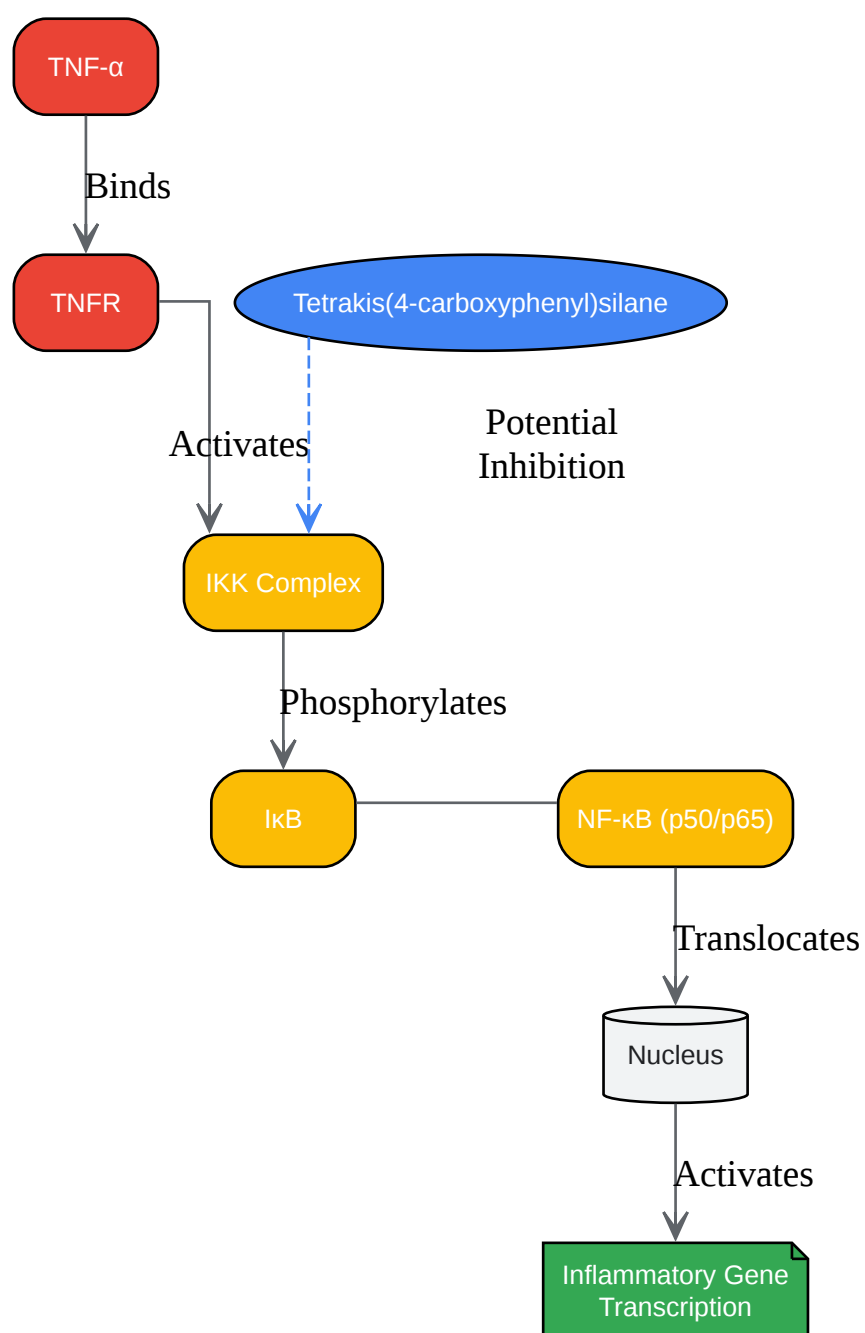
**Tetrakis(4-carboxyphenyl)silane** and its derivatives are being explored for various applications in drug development and biomedical research due to their unique structural and chemical properties.

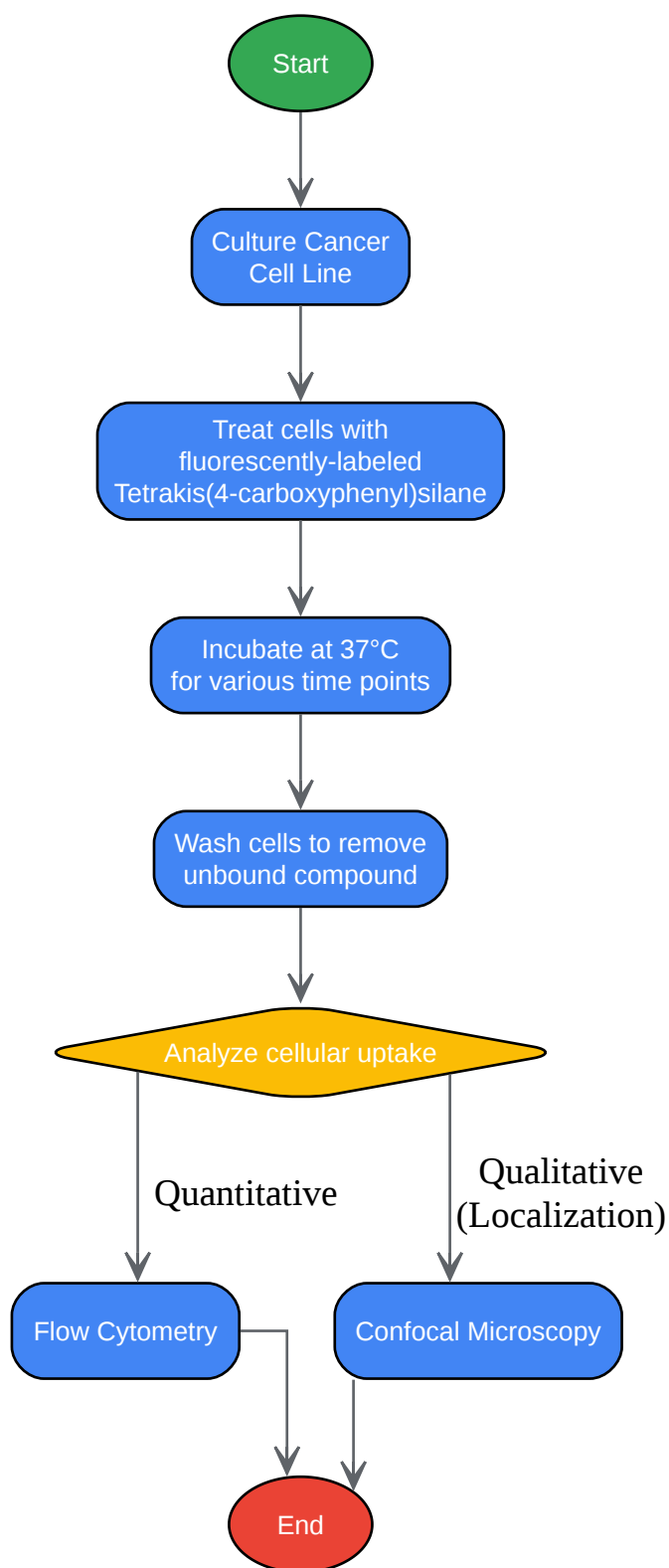
## Role in NF- $\kappa$ B Signaling Pathway Inhibition

While direct evidence for **Tetrakis(4-carboxyphenyl)silane** is emerging, related tetraphenyl compounds have been investigated for their anti-inflammatory properties, which are often mediated through the inhibition of the NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of

activated B cells) signaling pathway. The NF- $\kappa$ B pathway is a critical regulator of inflammatory responses and is implicated in various diseases, including cancer and autoimmune disorders.

[1][2][3][4] It is hypothesized that the rigid, three-dimensional structure of **Tetrakis(4-carboxyphenyl)silane** could allow it to act as a scaffold to present the carboxyphenyl groups in a specific spatial orientation, potentially enabling it to interfere with protein-protein interactions within the NF- $\kappa$ B signaling cascade.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The complexity of NF- $\kappa$ B signaling in inflammation and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Influence of Block of NF-Kappa B Signaling Pathway on Oxidative Stress in the Liver Homogenates - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Role of the NF- $\kappa$ B signaling pathway in the pathogenesis of colorectal cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The role of NF- $\kappa$ B signaling pathway in polyhexamethylene guanidine phosphate induced inflammatory response in mouse macrophage RAW264.7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity Tetrakis(4-carboxyphenyl)silane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3075037#commercial-suppliers-of-high-purity-tetrakis-4-carboxyphenyl-silane]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)